

An In-depth Technical Guide to 2-(2,5-Difluorophenyl)pyrrolidine Derivatives

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Compound of Interest

Compound Name: 2-(2,5-Difluorophenyl)pyrrolidin-3-one

Cat. No.: B15242786

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A Note to the Reader: Initial research for the compound "**2-(2,5-Difluorophenyl)pyrrolidin-3-one**" did not yield sufficient public-domain data to construct a comprehensive technical guide. The scientific and patent literature, however, extensively documents a closely related and pharmaceutically significant compound, (R)-2-(2,5-Difluorophenyl)pyrrolidine. This guide will focus on this well-characterized molecule, which is a critical intermediate in the synthesis of advanced therapeutics. We believe the information presented here will be of significant value to researchers, scientists, and drug development professionals.

Introduction: A Key Building Block in Modern Oncology

(R)-2-(2,5-Difluorophenyl)pyrrolidine has emerged as a molecule of significant interest in medicinal chemistry, primarily due to its role as a key intermediate in the synthesis of Larotrectinib.[1][2] Larotrectinib is a highly selective inhibitor of Tropomyosin Receptor Kinase (TRK) and has demonstrated broad anticancer activity against tumors harboring NTRK gene fusions.[1] The unique structural features of (R)-2-(2,5-difluorophenyl)pyrrolidine, including its chiral center and the difluorophenyl moiety, are crucial for its utility in constructing complex, biologically active molecules.[3] The fluorine atoms, in particular, can enhance pharmacokinetic

properties such as metabolic stability and membrane permeation.[4] This guide provides an in-depth overview of the chemical properties, synthesis, and applications of this important pharmaceutical building block.

Physicochemical and Computed Properties

The fundamental chemical and physical properties of 2-(2,5-difluorophenyl)pyrrolidine are summarized below. These properties are essential for its handling, characterization, and use in synthetic applications.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ F ₂ N	PubChem[5][6]
Molecular Weight	183.20 g/mol	PubChem[5][6]
CAS Number	1218935-59-1 ((R)-enantiomer)	PubChem[5]
886503-15-7 (racemate)	Sigma-Aldrich[7]	
1218935-60-4 ((R)-enantiomer HCl salt)	Benchchem[1]	
Appearance	Liquid (racemate)	Sigma-Aldrich[7]
Off-white to light yellow solid (HCl salt)	ChemicalBook[8]	
Boiling Point (Predicted)	213.5 ± 40.0 °C	LookChem[3]
Density (Predicted)	1.164 ± 0.06 g/cm ³	LookChem[3]
pKa (Predicted)	9.02 ± 0.10	LookChem[3]
Storage Temperature	2–8 °C, under inert gas (nitrogen or Argon)	LookChem[3], Sigma-Aldrich[7]

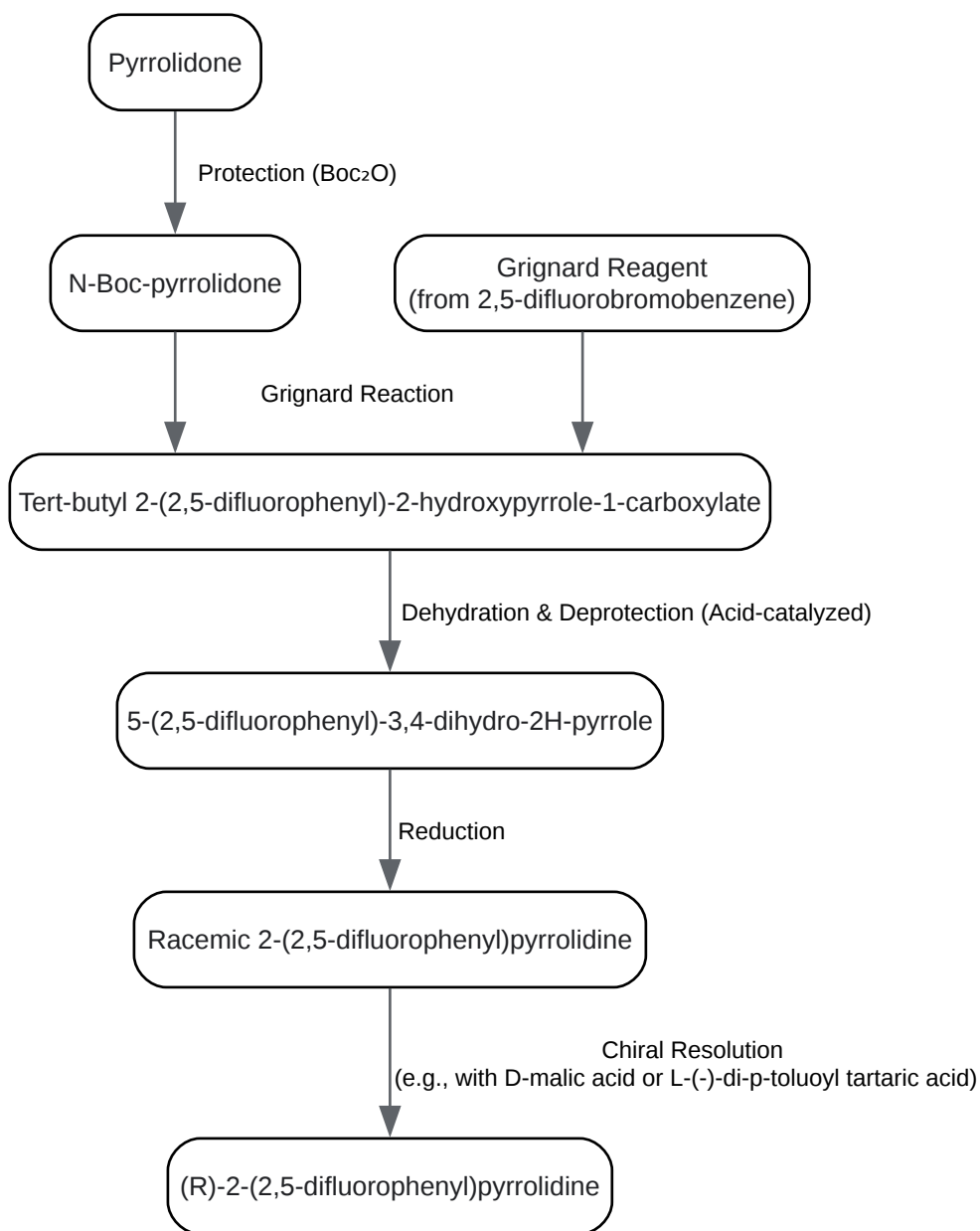
Synthesis and Stereochemical Control

The synthesis of enantiomerically pure (R)-2-(2,5-difluorophenyl)pyrrolidine is a critical step in the production of Larotrectinib. Several synthetic routes have been developed, often focusing

on achieving high enantioselectivity and scalability for industrial production.

General Synthetic Strategy: A Multi-step Approach

A common synthetic pathway involves several key transformations, starting from readily available materials like pyrrolidone.^{[1][2]}



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Caption: Generalized synthetic workflow for (R)-2-(2,5-difluorophenyl)pyrrolidine.

Key Experimental Protocols

Step 1: Protection of Pyrrolidone Pyrrolidone is reacted with di-tert-butyl carbonate (Boc_2O) in the presence of a base to yield tert-butyl pyrrolidone formate (N-Boc-pyrrolidone).^[2] This step protects the nitrogen atom, preventing it from interfering in subsequent reactions.

Step 2: Grignard Reaction A Grignard reagent is prepared from 2,5-difluorobromobenzene and magnesium (or an isopropyl magnesium chloride solution).^[2] This organometallic reagent then reacts with N-Boc-pyrrolidone to form tert-butyl 2-(2,5-difluorophenyl)-2-hydroxypyrrole-1-carboxylate.^[2]

Step 3: Dehydration and Deprotection The intermediate from the Grignard reaction undergoes acid-catalyzed dehydration and deprotection of the Boc group.^[2] This typically involves treatment with an acid like hydrochloric acid or trifluoroacetic acid to yield 5-(2,5-difluorophenyl)-3,4-dihydro-2H-pyrrole.^[2]

Step 4: Asymmetric Reduction or Chiral Resolution This is the most critical step for establishing the desired stereochemistry. Two primary strategies are employed:

- **Asymmetric Reduction:** The cyclic imine, 5-(2,5-difluorophenyl)-3,4-dihydro-2H-pyrrole, can be asymmetrically reduced using a chiral acid and a reducing agent like ammonia borane to directly yield the (R)-enantiomer with high enantioselectivity.^[2]
- **Chiral Resolution:** The cyclic imine is first reduced to the racemic 2-(2,5-difluorophenyl)pyrrolidine. The racemate is then resolved using a chiral resolving agent, such as D-malic acid or L-(-)-di-p-toluoyl tartaric acid, to separate the (R)- and (S)-enantiomers.^[9]^[10] The desired (R)-enantiomer salt is then isolated and neutralized to give the free base.^[10]

Other innovative methods, such as enzymatic catalysis using recombinant imine reductase and formate dehydrogenase, have also been developed to achieve high optical purity.^[11]

Chemical Reactivity and Stability

The reactivity of 2-(2,5-difluorophenyl)pyrrolidine is primarily centered around the secondary amine of the pyrrolidine ring.

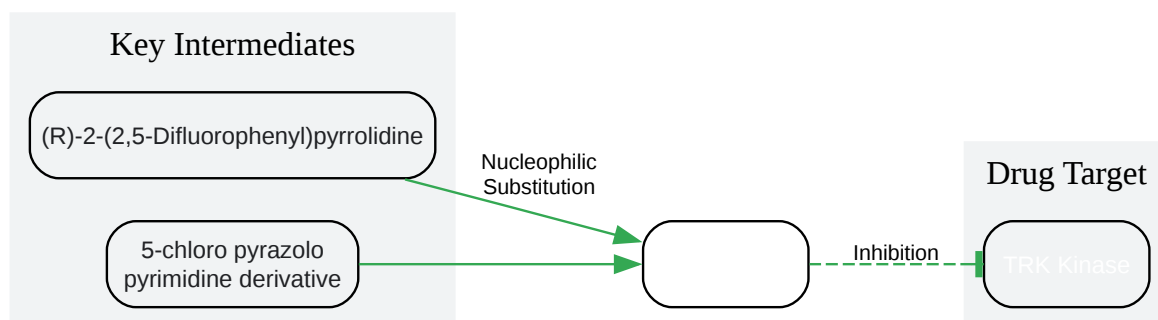
- **Nucleophilicity:** The nitrogen atom is nucleophilic and readily participates in reactions with electrophiles. This reactivity is harnessed in the synthesis of Larotrectinib, where it is reacted with a 5-chloro pyrazolo pyrimidine derivative.[9]
- **Basicity:** As a secondary amine, it is basic and forms stable salts with acids, such as the commercially available hydrochloride[1][8] and malate salts.[9] This property is often used for purification and handling.
- **Stability:** The compound should be stored under an inert atmosphere at refrigerated temperatures to prevent degradation.[3] The difluorophenyl group is generally stable under common synthetic conditions.

Applications in Medicinal Chemistry

The principal application of (R)-2-(2,5-difluorophenyl)pyrrolidine is as a crucial building block for synthesizing TRK kinase inhibitors.[3]

Role in Larotrectinib Synthesis

Larotrectinib is a first-in-class TRK inhibitor approved for the treatment of a wide range of solid tumors that have an NTRK gene fusion. (R)-2-(2,5-difluorophenyl)pyrrolidine constitutes a significant portion of the final drug structure. Its synthesis and purification are therefore of paramount importance to the pharmaceutical industry.



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Caption: Role of the title compound in the synthesis and action of Larotrectinib.

Broader Potential in Neuropharmacology

Beyond its use in oncology, derivatives of 2-phenylpyrrolidine have been investigated for their effects on the central nervous system (CNS).^[1] For instance, structural modifications of related compounds have been shown to modulate activity at serotonin receptors.^[1] The pyrrolidine scaffold is a common feature in many CNS-active agents, suggesting that derivatives of 2-(2,5-difluorophenyl)pyrrolidine could be explored for other therapeutic applications.^{[12][13]}

Spectral Data and Characterization

Characterization of 2-(2,5-difluorophenyl)pyrrolidine relies on standard analytical techniques. While a comprehensive, publicly available dataset for the specific pyrrolidin-3-one is absent, the expected spectral features can be inferred, and data for the related pyrrolidine is available.

- ¹H NMR: The proton NMR spectrum would be expected to show characteristic signals for the aromatic protons on the difluorophenyl ring, as well as multiplets for the diastereotopic protons of the pyrrolidine ring.^[14]
- ¹³C NMR: The carbon NMR would show distinct signals for the carbons of the difluorophenyl ring, with splitting patterns due to fluorine coupling, and signals for the pyrrolidine ring carbons.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the compound's molecular weight (183.20 for C₁₀H₁₁F₂N).
- Infrared (IR) Spectroscopy: The IR spectrum would display characteristic N-H stretching vibrations for the secondary amine, C-H stretches for the aromatic and aliphatic portions, and C-F stretching bands.

The interpretation of these spectra is crucial for confirming the structure and purity of the synthesized compound.^{[15][16][17]}

Conclusion

(R)-2-(2,5-Difluorophenyl)pyrrolidine is a high-value chemical intermediate with a critical role in the synthesis of the targeted anticancer drug Larotrectinib. Its synthesis requires careful control of stereochemistry, which has been achieved through various methods, including asymmetric

reduction and chiral resolution. The unique combination of a chiral pyrrolidine ring and a difluorinated phenyl group makes it an important scaffold in modern medicinal chemistry. Further exploration of this and related structures may yield new therapeutic agents for a variety of diseases.

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